

An In-depth Technical Guide to the Chemical Properties of Indium Tribromide

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Compound of Interest

Compound Name: *Indium tribromide*

Cat. No.: B085924

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Indium tribromide (InBr_3), a versatile Lewis acid, has garnered significant attention in various fields of chemical research and development. Its unique properties, including its tolerance to water and its catalytic activity in a wide range of organic transformations, make it a compound of considerable interest. This technical guide provides a comprehensive overview of the chemical properties of **Indium tribromide**, with a focus on its synthesis, structure, reactivity, and applications in organic synthesis. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development.

Physicochemical Properties of Indium Tribromide

Indium tribromide is a white to off-white, hygroscopic crystalline solid.^{[1][2]} It is commercially available and can be synthesized through the direct reaction of indium metal with bromine.^[3] Key physical and chemical properties are summarized in the tables below.

Physical Properties

Property	Value	References
Molecular Formula	InBr ₃	[3]
Molar Mass	354.53 g/mol	[1]
Appearance	White to off-white hygroscopic powder/crystalline solid	[1][2]
Melting Point	436 °C	[4]
Boiling Point	656 °C	[5]
Density	4.96 g/cm ³ at 25 °C	[1]
Solubility in Water	414 g/100 mL at 20 °C	[1]

Thermodynamic Properties

Property	Value	References
Standard Enthalpy of Formation (ΔfH ₂₉₈ [⊖])	-428.9 kJ/mol	[1]

Synthesis and Structure

Experimental Protocol: Synthesis of Indium Tribromide

The primary method for the synthesis of **Indium tribromide** involves the direct combination of elemental indium and bromine.[3] A general laboratory-scale procedure is outlined below, based on the original work by Baxter and Alter.

Materials:

- Indium metal (powder or shavings)
- Liquid bromine
- A reaction tube made of borosilicate glass
- A tube furnace

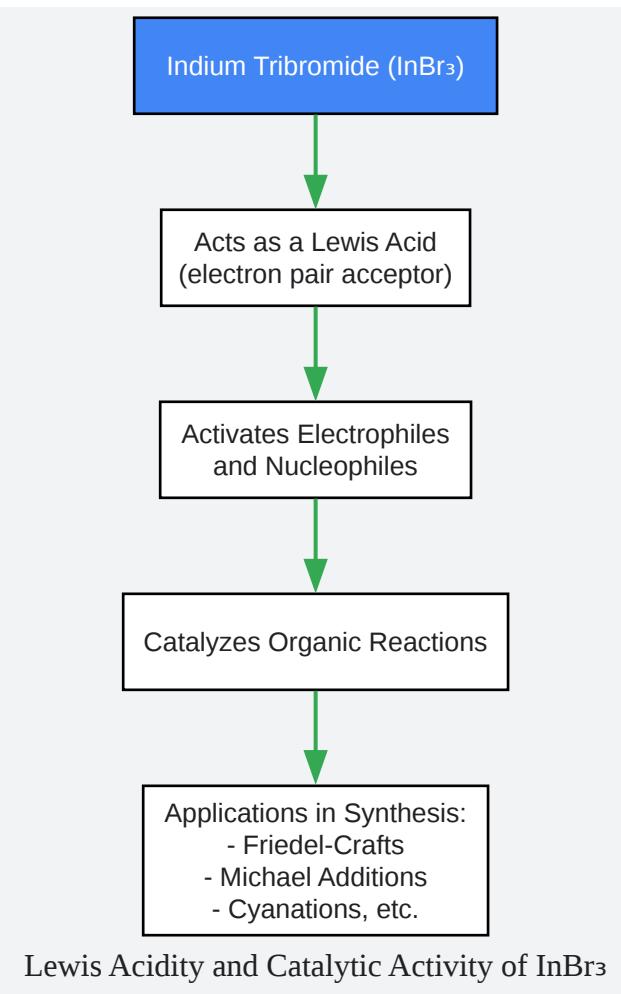
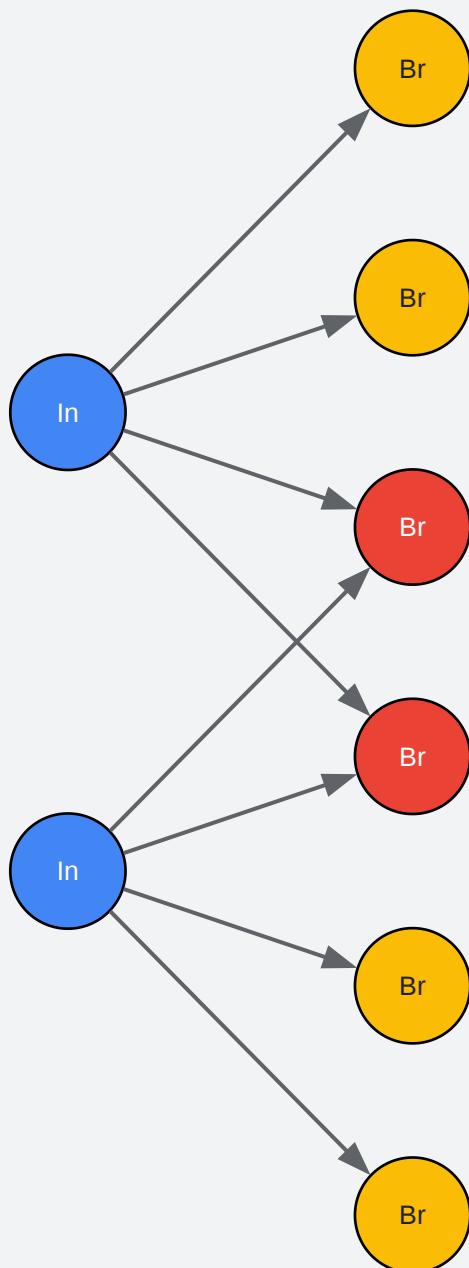
- Inert gas supply (e.g., argon or nitrogen)

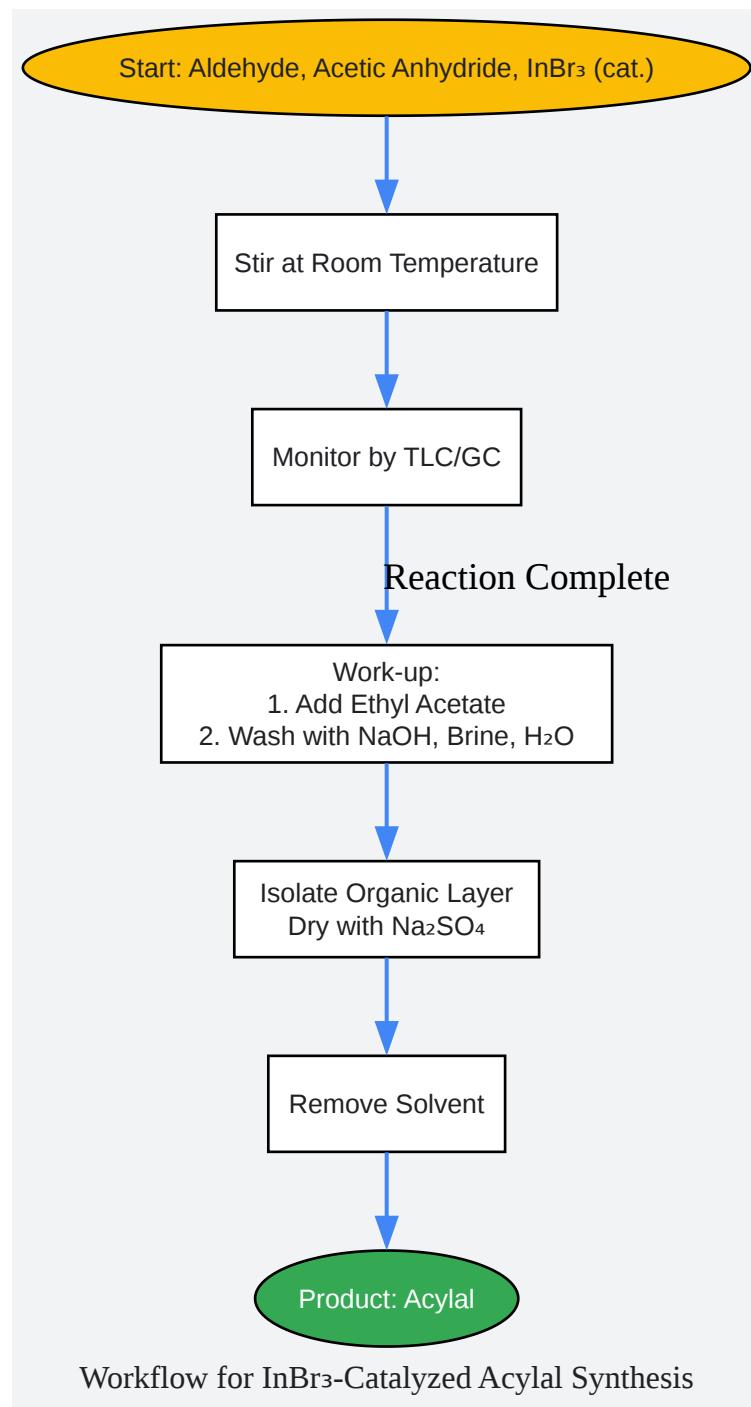
Procedure:

- A weighed amount of indium metal is placed in the reaction tube.
- The tube is flushed with an inert gas to remove air and moisture.
- A stoichiometric amount of bromine is carefully introduced into the tube. The reaction is highly exothermic and should be controlled by cooling the reaction vessel.
- The tube is sealed or connected to a reflux condenser under a positive pressure of inert gas.
- The mixture is gently heated in a tube furnace to initiate and sustain the reaction.
- Once the reaction is complete, the product, **Indium tribromide**, is purified by sublimation under reduced pressure.
- The purified **Indium tribromide** is collected as a white to pale yellow crystalline solid and should be stored in a desiccator due to its hygroscopic nature.

Crystal and Molecular Structure

In the solid state, **Indium tribromide** adopts a monoclinic crystal structure, isostructural with aluminum trichloride.^[1] The indium atoms are six-coordinate, forming a layered lattice. In the molten and gaseous phases, **Indium tribromide** exists predominantly as a dimer, In_2Br_6 .^[1] In this dimeric form, two InBr_3 units are connected by two bridging bromine atoms, with each indium atom being tetrahedrally coordinated.



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